

Essential Safety and Disposal Guidance for LUF5831

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Compound of Interest

Compound Name: LUF5831

Cat. No.: B15569573

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This document provides immediate safety and logistical information for the handling and disposal of **LUF5831** (CAS No. 333963-57-8), a non-adenosine agonist of the adenosine A1 receptor. The following procedures are intended for researchers, scientists, and drug development professionals. Given the absence of a specific Safety Data Sheet (SDS) in the public domain, these guidelines are based on general best practices for handling research chemicals.

Chemical and Physical Properties

While a comprehensive official Safety Data Sheet (SDS) for **LUF5831** is not readily available, the following information has been compiled from publicly accessible chemical databases.

Property	Value
CAS Number	333963-57-8[1][2][3]
Molecular Formula	C15H12N4O2S[1][3]
Molecular Weight	312.35 g/mol [1][3]
Description	Non-adenosine agonist with an affinity of $K_i=18$ nM for adenosine A1 receptor.[1][3]
Shipping	Typically shipped at room temperature.[3]
Storage	Recommended storage conditions are provided in the Certificate of Analysis.[3]

Experimental Protocol: Proper Disposal of LUF5831

The following is a general step-by-step protocol for the disposal of **LUF5831**. This procedure should be adapted to comply with the specific regulations of your institution and local authorities.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

2. Waste Identification and Segregation:

- Identify all waste streams containing **LUF5831**, including pure compound, solutions, and contaminated labware (e.g., pipette tips, vials, and gloves).
- Segregate **LUF5831** waste from other chemical waste to avoid unintended reactions.

3. Waste Collection:

- Solid Waste: Collect solid **LUF5831** and contaminated disposable items in a designated, properly labeled, and sealable hazardous waste container.
- Liquid Waste: Collect solutions containing **LUF5831** in a designated, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Sharps Waste: Any sharps (e.g., needles, contaminated glassware) must be disposed of in a designated sharps container.

4. Waste Labeling:

- Clearly label all waste containers with "Hazardous Waste," the full chemical name "**LUF5831**," the CAS number "333963-57-8," and the approximate concentration and quantity.

5. Storage of Waste:

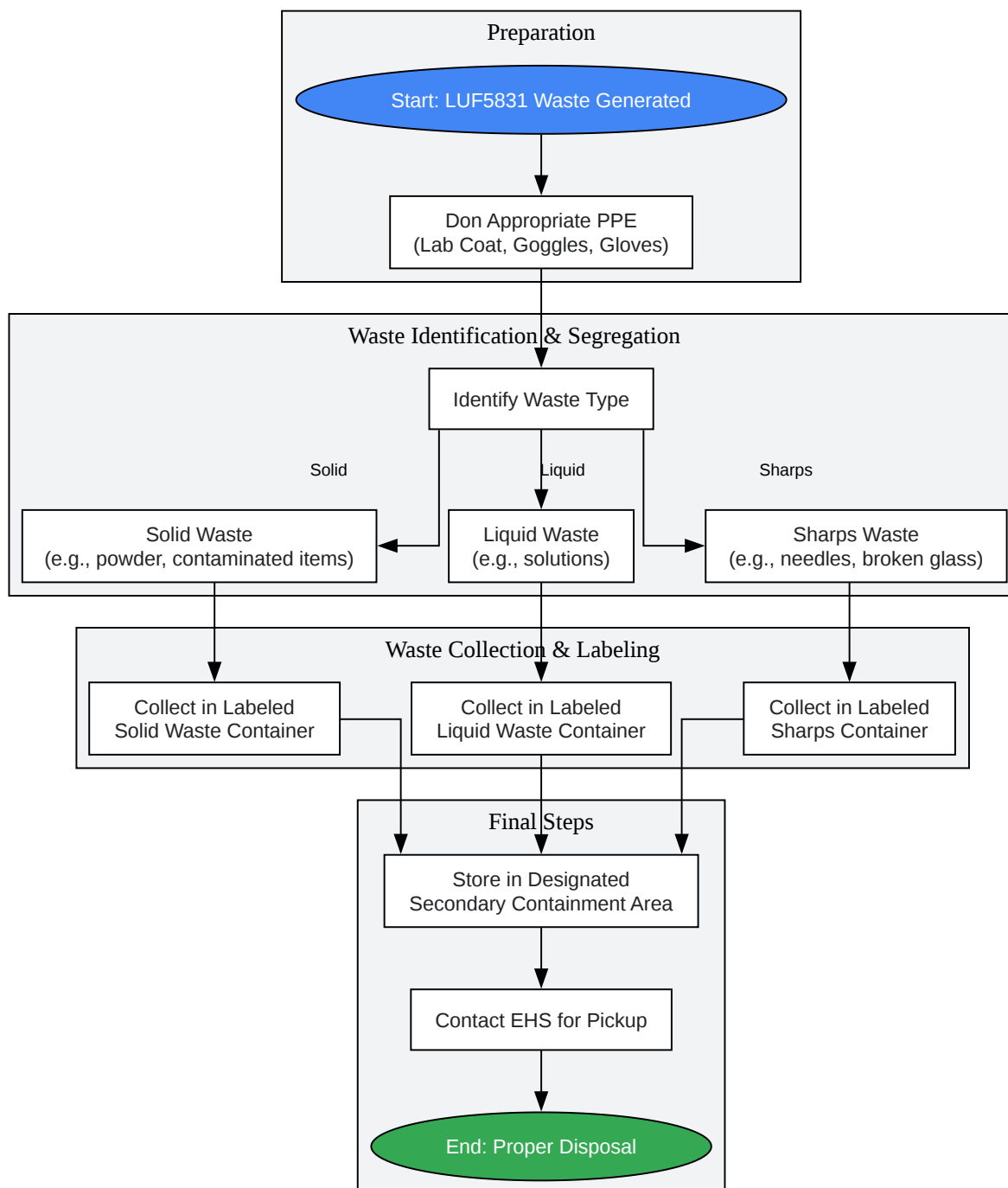
- Store waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.

6. Final Disposal:

- Contact your institution's EHS or equivalent department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **LUF5831** down the drain or in regular trash.

Logical Workflow for LUF5831 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **LUF5831**.



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Caption: Workflow for the proper disposal of **LUF5831**.

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